

# An In-depth Technical Guide to the Safe Handling of Diisobutyl Carbinol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diisobutyl carbinol*

Cat. No.: *B1670625*

[Get Quote](#)

## Introduction

**Diisobutyl carbinol** (DIBC), systematically known as 2,6-dimethyl-4-heptanol, is a nine-carbon branched alcohol. It presents as a clear, colorless liquid with a mild odor.[1] DIBC is primarily utilized as an industrial solvent in coatings and printing inks, a chemical intermediate, and in ore flotation processes.[1][2] Its slow evaporation rate and miscibility with most organic solvents make it a versatile compound in various industrial and research applications.[2] However, its classification as a combustible liquid and potential as an irritant necessitates a thorough understanding of its safety profile and handling requirements.[1][3] This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**Diisobutyl carbinol** is classified as a combustible liquid.[1][4] Exposure can cause irritation to the skin, eyes, and respiratory tract.[5] Ingestion may lead to gastrointestinal irritation, accompanied by nausea, vomiting, and diarrhea.[5] While it is considered to have low acute oral toxicity, it can be moderately toxic by ingestion and skin contact.[3][6]

### GHS Hazard Statements:

- H227: Combustible liquid.[4]

### Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4]
- P280: Wear protective gloves, protective clothing, and eye protection.[4]
- P370+P378: In case of fire: Use alcohol-resistant foam, carbon dioxide (CO2), dry extinguishing powder, or water spray to extinguish.[4]
- P403+P235: Store in a well-ventilated place. Keep cool.[4]

## Physical and Chemical Properties

The physical and chemical properties of **Diisobutyl carbinol** are crucial for understanding its behavior and for designing safe storage and handling procedures.

Property	Value	References
Synonyms	2,6-Dimethyl-4-heptanol, DIBC	[1][5][7]
CAS Number	108-82-7	[1][5][8]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[1][3]
Molecular Weight	144.25 g/mol	[1][3][7]
Appearance	Clear, colorless liquid	[1][5]
Boiling Point	178 °C (352 °F) at 760 mmHg	[1][7][8]
Melting/Freezing Point	-65 °C (-85 °F)	[1][7][8]
Flash Point	62 - 73.3 °C (144 - 165 °F)	[1][8]
Density	0.81 - 0.812 g/mL at 20-25 °C	[1][3][8]
Vapor Pressure	0.14 mmHg at 20 °C	[1]
Vapor Density	4.97 (Air = 1)	[7]
Solubility in Water	0.06% (insoluble)	[1][3][7]
Lower Flammability Limit	0.8% v/v	[1][8]
Upper Flammability Limit	6.1% v/v	[1][8]

## Toxicological Profile

Toxicological data is essential for assessing the health risks associated with exposure to **Diisobutyl carbinol**.

Route	Species	Test	Value	References
Oral	Rat	LD50	3560 mg/kg	[5]
Oral	Mouse	LD50	3530 mg/kg	[3][5]
Skin	Rabbit	LD50	4600 mg/kg	[5]
Ingestion	Rat	LD50	0.5 to 5 g/kg	[8]

### Health Effects:

- Inhalation: Inhalation of vapor may cause irritation to the respiratory tract.[5]
- Skin Contact: May cause skin irritation. Prolonged contact can lead to slight irritation with local redness.[5][6]
- Eye Contact: Vapors can cause eye irritation, experienced as mild discomfort and redness. [5][6]
- Ingestion: Moderately toxic.[3] May cause gastrointestinal irritation with symptoms including nausea, vomiting, and diarrhea.[5] Ingestion has the potential to cause damage to the central nervous system and liver.[3]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risks.

### Handling:

- Always work in a well-ventilated area to keep airborne concentrations low.[5][9]
- Avoid contact with eyes, skin, and clothing.[5][9]

- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[4][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][4]
- Use only non-sparking tools.[1][9]
- Avoid ingestion and inhalation.[5]
- Handle empty containers with care as they may contain flammable combustible residue.[1][4]

#### Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[5][9]
- Keep containers tightly closed when not in use.[1][5]
- Store away from heat, sparks, open flames, and other sources of ignition.[1][4]
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[4][5][6]
- General industry practice is to store DIBC in carbon steel vessels; however, storage in properly lined steel or stainless steel is recommended to avoid discoloration.[1]
- DIBC should be stored under a nitrogen blanket when available, as the product may absorb water if exposed to air.[1]

## Exposure Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and personal protective equipment is required to ensure safety.

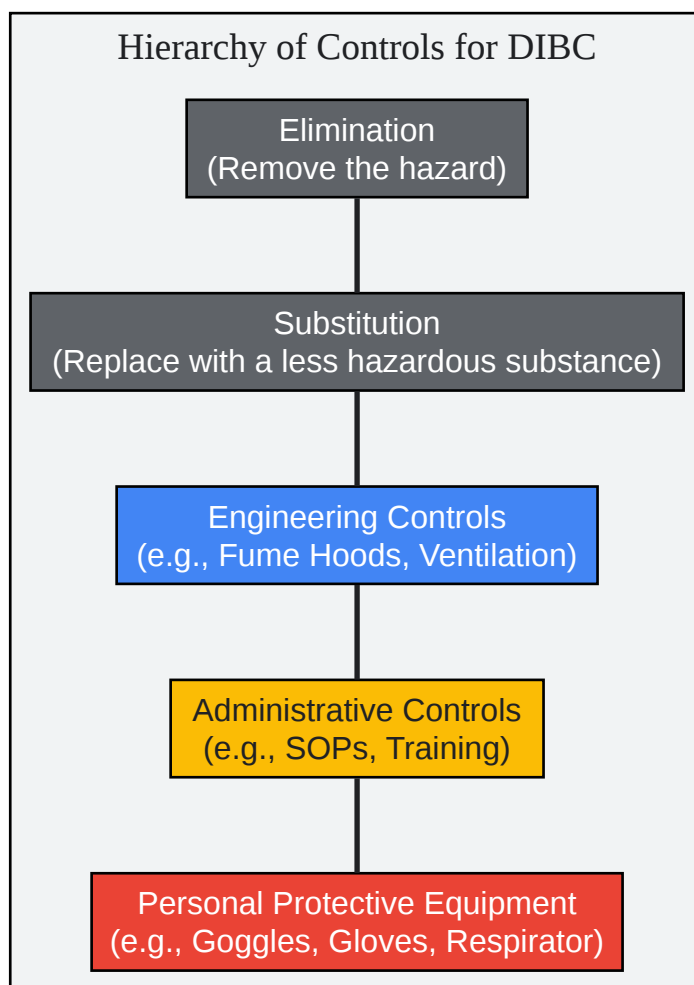
#### Engineering Controls:

- Ventilation: Use adequate general or local exhaust ventilation to maintain airborne concentrations below exposure limits and to prevent the formation of vapor.[4][5]

- Emergency Equipment: Safety showers and eye wash stations should be readily available.  
[10]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate chemical safety goggles or glasses as described by OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[4][5]
- Skin Protection: Wear compatible, chemical-resistant gloves to prevent skin exposure.[4][5]  
Wear appropriate protective clothing to prevent skin contact.[5]
- Respiratory Protection: If ventilation is insufficient or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][5]



[Click to download full resolution via product page](#)

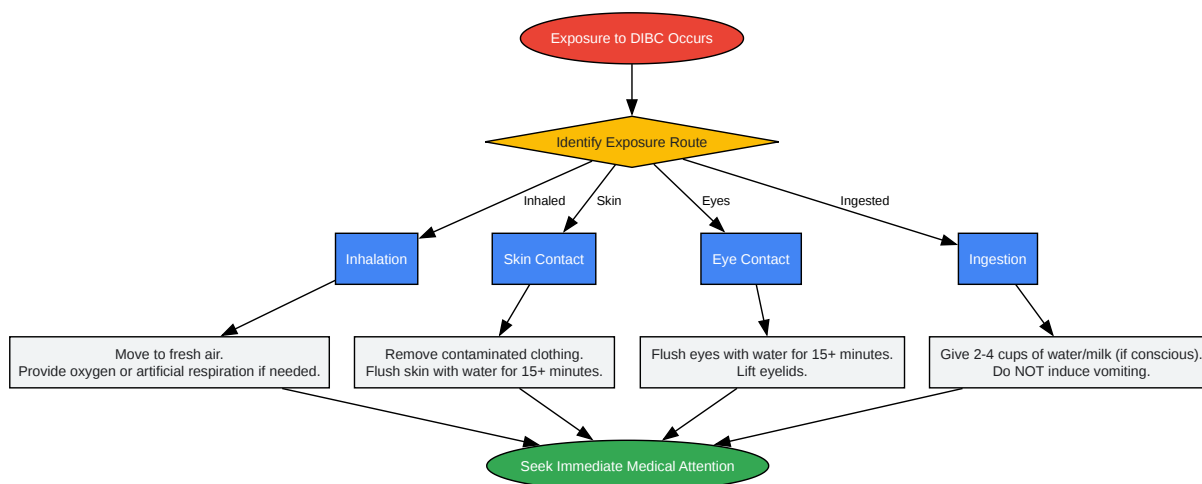
Hierarchy of Controls for managing DIBC exposure.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- Inhalation: Remove the individual from exposure and move to fresh air immediately.<sup>[5]</sup> If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.<sup>[5]</sup> Seek immediate medical attention.<sup>[5]</sup>
- Skin Contact: Remove contaminated clothing and shoes.<sup>[5]</sup> Flush the skin with plenty of water for at least 15 minutes.<sup>[5]</sup> Seek medical aid.<sup>[5]</sup>
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[5]</sup> Seek immediate medical attention.<sup>[5]</sup>
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water.<sup>[5]</sup> Do not induce vomiting.<sup>[9]</sup> Never give anything by mouth to an unconscious person.<sup>[5]</sup> Seek immediate medical attention.<sup>[5]</sup>

Note to Physician: Treat symptomatically and supportively.<sup>[5]</sup> Because of the risk of lung aspiration, the decision to induce vomiting should be made by a physician.<sup>[6]</sup>



[Click to download full resolution via product page](#)

First aid decision workflow for DIBC exposure.

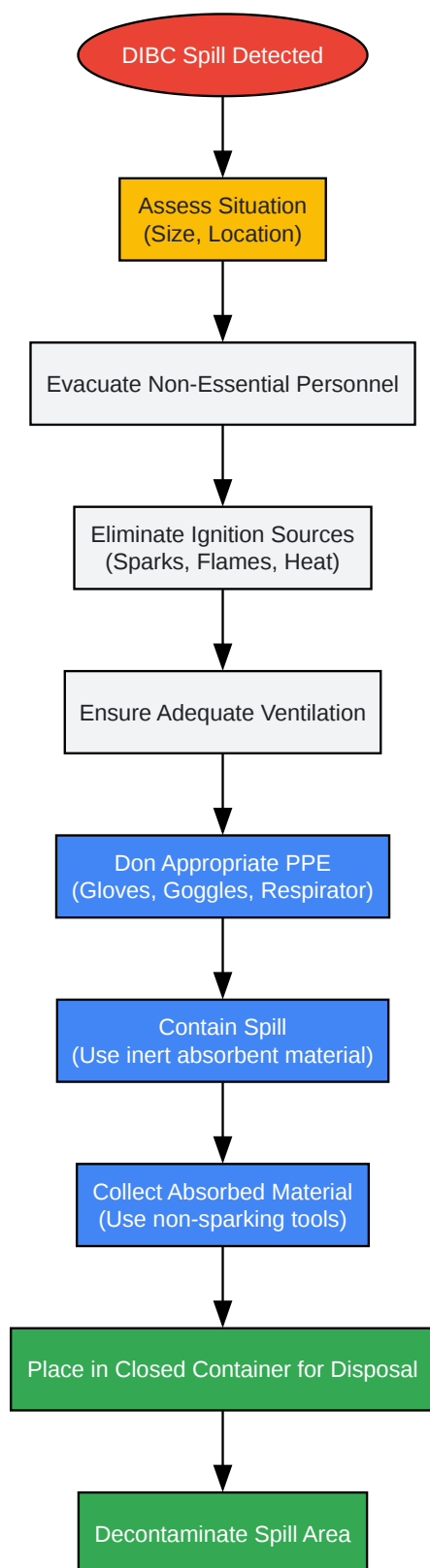
## Fire Fighting and Accidental Release Measures

### Fire Fighting:

- Extinguishing Media: Use water spray or fog, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][5][6] Do not use a heavy water stream, as it may spread the fire.[4]
- Specific Hazards: DIBC is a combustible liquid.[1] Vapors are heavier than air and may form explosive mixtures with air, especially at elevated temperatures.[3][11] Vapors can travel to a source of ignition and flash back.[11] Hazardous decomposition products include carbon monoxide and carbon dioxide.[5][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved (or equivalent), and full protective gear.[4][5]

**Accidental Release (Spills):**

- **Personal Precautions:** Evacuate unnecessary personnel.<sup>[4]</sup> Eliminate all ignition sources (no smoking, flares, sparks, or flames).<sup>[4]</sup> Use personal protective equipment as outlined in Section 5.<sup>[5]</sup> Ensure adequate ventilation.<sup>[4]</sup>
- **Environmental Precautions:** Prevent entry into sewers and public waters.<sup>[4]</sup>
- **Containment and Cleanup:** Absorb the spill with inert material such as vermiculite, sand, or earth.<sup>[5]</sup> Place the absorbed material into a suitable, closed container for disposal.<sup>[5]</sup> Use non-sparking tools for collection.<sup>[9]</sup>



[Click to download full resolution via product page](#)

Logical workflow for responding to a DIBC spill.

## Experimental Protocols and Methodologies

The toxicological and ecotoxicological data presented in safety data sheets are derived from standardized experimental protocols, often following guidelines from the Organisation for Economic Co-operation and Development (OECD). While the full, detailed methodologies are not typically included in summary documents, the principles of the key tests are described below.

- **Acute Oral Toxicity (LD50):** This is typically determined using a method similar to OECD Test Guideline 401 or 420. The substance is administered to animals (e.g., rats, mice) via oral gavage. Different dose levels are used to determine the concentration that is lethal to 50% of the test population.
- **Acute Fish Toxicity (LC50):** This test follows protocols like OECD Test Guideline 203.<sup>[12]</sup> Fish are exposed to the chemical in water for a 96-hour period.<sup>[12][13][14]</sup> Mortalities are recorded at set intervals (24, 48, 72, and 96 hours) to calculate the concentration that is lethal to 50% of the fish population.<sup>[12][14]</sup>
- **Acute Daphnia Immobilisation (EC50):** Based on OECD Test Guideline 202, this test exposes young daphnids (water fleas) to various concentrations of the substance for 48 hours.<sup>[15][16][17]</sup> The endpoint is the immobilization of the organisms, and the result is expressed as the effective concentration that immobilizes 50% of the population.<sup>[16][17]</sup>
- **Algae Growth Inhibition (EC50):** Following OECD Test Guideline 201, this test determines the effect of a substance on the growth of freshwater algae over 72 hours.<sup>[18][19]</sup> The inhibition of growth (measured by biomass) is quantified to determine the EC50.<sup>[19]</sup>
- **Ready Biodegradability:** Tests like the Closed Bottle Test (OECD Test Guideline 301D) are used.<sup>[11][20][21]</sup> These methods measure the consumption of dissolved oxygen by microorganisms as they break down the test substance in a sealed system over 28 days.<sup>[11][21][22]</sup> A substance is considered "readily biodegradable" if it reaches a certain percentage of degradation (e.g., >60%) within a 10-day window during the test period.<sup>[11][22]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. monumentchemical.com [monumentchemical.com]
- 2. specialchem.com [specialchem.com]
- 3. Diisobutylcarbinol | 108-82-7 [chemicalbook.com]
- 4. monumentchemical.com [monumentchemical.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. chemmanagement.ehs.com [chemmanagement.ehs.com]
- 7. 2,6-Dimethyl-4-heptanol | C<sub>9</sub>H<sub>20</sub>O | CID 7957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 9. targetmol.com [targetmol.com]
- 10. Safety Guideline [chemtrack.org]
- 11. contractlaboratory.com [contractlaboratory.com]
- 12. biotecnologiebt.it [biotecnologiebt.it]
- 13. eurofins.com.au [eurofins.com.au]
- 14. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 15. eurofins.it [eurofins.it]
- 16. oecd.org [oecd.org]
- 17. OECD 202: Daphnia Sp., Immobilization Test - Situ Biosciences [situbiosciences.com]
- 18. biotecnologiebt.it [biotecnologiebt.it]
- 19. oecd.org [oecd.org]
- 20. OECD 301/310: Ready Biodegradability Tests | ibacon GmbH [ibacon.com]
- 21. OECD 301D - Biodegradation Closed Bottle Test - Situ Biosciences [situbiosciences.com]
- 22. Types of OECD 301 Biodegradation Tests - Aropha [aropha.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Diisobutyl Carbinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670625#diisobutyl-carbinol-safety-and-handling-precautions]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)